

Technical Guide: Hydrochlorothiazide-D2, 15N2 in Bioanalytical Research

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Compound of Interest

Compound Name: Hydrochlorothiazide-D2, 15N2

CAS No.: 1215071-04-7

Cat. No.: B2659427

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Executive Summary

Hydrochlorothiazide-D2, 15N2 is a high-fidelity Stable Isotope Labeled (SIL) analog of the diuretic agent Hydrochlorothiazide (HCTZ). It is engineered by substituting two hydrogen atoms with Deuterium (

H or D) and two nitrogen atoms with Nitrogen-15 (

N).

This specific isotopic configuration results in a mass shift of approximately +4 Daltons relative to the unlabeled drug. Its primary utility is as an Internal Standard (IS) in quantitative liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays. Unlike generic deuterated standards, the inclusion of

N provides superior isotopic stability against back-exchange in protic solvents, while the +4 Da shift is critical for avoiding spectral interference (cross-talk) caused by the natural chlorine isotopes (

Cl/

Cl) present in the parent molecule.

Chemical Profile & Stability[1][2][3][4][5][6][7]

Physicochemical Specifications[4][6]

Property	Specification
Compound Name	Hydrochlorothiazide-D2, 15N2
Parent Drug	Hydrochlorothiazide (HCTZ)
Chemical Formula	C
	H
	D
	Cl
	N
	NO
	S
Molecular Weight	~301.7 g/mol (vs. 297.7 g/mol for unlabeled)
Mass Shift	+4 Da (Nominal)
Solubility	Soluble in Methanol, DMSO, Acetone; sparingly soluble in water.
pKa	7.9 and 9.2 (Acidic sulfonamide protons)

The "Cross-Talk" Mitigation Mechanism

A critical reason for selecting the D2, 15N2 variant over a simpler D2 variant lies in the isotopic distribution of Chlorine.

- Natural HCTZ: Contains Chlorine (

Cl and

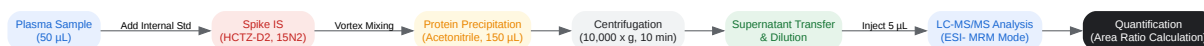
Cl). This creates a significant "M+2" isotope peak naturally.

- The Problem: If you use a +2 Da IS (e.g., HCTZ-D2), the M+2 peak of the analyte (high concentration) will appear in the IS channel, artificially inflating the IS signal.
- The Solution: **Hydrochlorothiazide-D2, 15N2** shifts the mass by +4 Da, moving the IS signal clear of the analyte's significant isotopic envelope.

Bioanalytical Application: LC-MS/MS Protocol

The following protocol is a self-validating system designed for high-throughput quantification of HCTZ in human plasma. It utilizes Negative Ion Mode (ESI-) due to the acidic nature of the sulfonamide group.

Experimental Workflow Diagram



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Figure 1: Optimized bioanalytical workflow for HCTZ quantification using Protein Precipitation (PPT).

Detailed Methodology

Step 1: Stock Preparation

- Analyte Stock: Dissolve unlabeled HCTZ in Methanol (1 mg/mL).
- IS Stock: Dissolve **Hydrochlorothiazide-D2, 15N2** in Methanol (1 mg/mL).
- Working IS Solution: Dilute IS stock to ~500 ng/mL in 50% Methanol/Water. Note: Prepare fresh weekly to prevent any potential degradation, though 15N is stable.

Step 2: Sample Extraction (Protein Precipitation)

- Aliquot 50 µL of plasma into a 1.5 mL tube.

- Add 10 μ L of Working IS Solution (HCTZ-D2, 15N2). Vortex for 30s.
- Add 150 μ L of ice-cold Acetonitrile (ACN) to precipitate proteins.
- Vortex vigorously for 1 min.
- Centrifuge at 10,000 $\times$ g for 10 min at 4°C.
- Transfer 100 μ L of supernatant to an autosampler vial.
- Add 100 μ L of Mobile Phase A (Water + 0.1% Formic Acid) to match initial mobile phase conditions (prevents peak fronting).

Step 3: LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., 50 x 2.1 mm, 3 μ m).
- Mobile Phase A: 10 mM Ammonium Acetate (pH adjusted to ~4.5 with Formic Acid). Ammonium acetate is preferred over pure formic acid in negative mode to stabilize deprotonation.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 3 minutes.
- Ionization: Electrospray Ionization (ESI), Negative Mode.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Step 4: MRM Transitions (Critical)

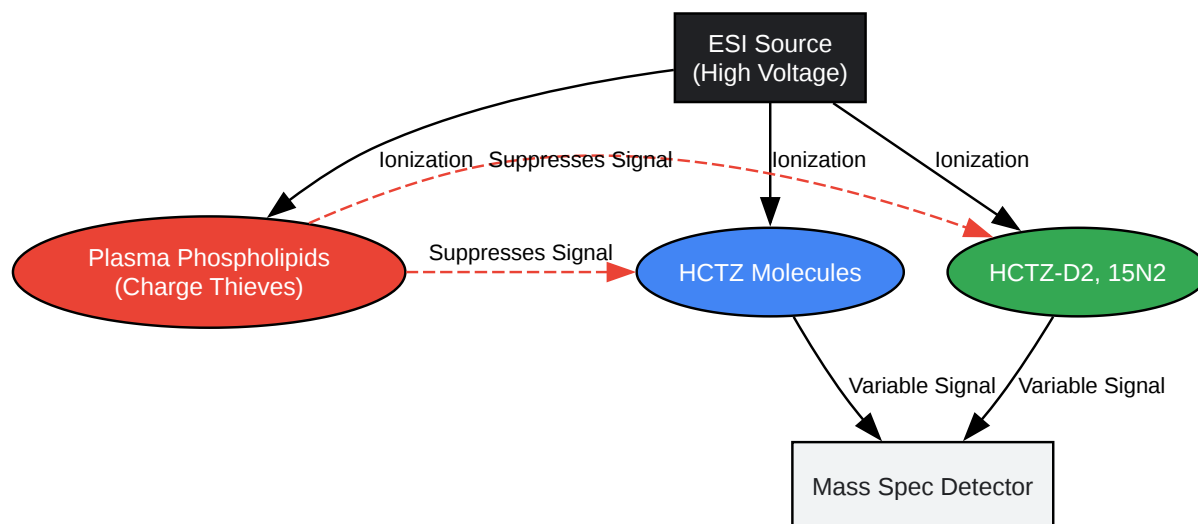
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
HCTZ	296.0 [M-H] ⁻	205.0	30	22
HCTZ-D2, 15N2	300.0 [M-H] ⁻	209.0	30	22

Note: The product ion 205.0 corresponds to the loss of the sulfonamide group. The IS product ion must be verified experimentally to ensure the label is retained in the fragment. If the label is on the lost sulfonamide, the IS transition would be 300 $\rightarrow$ 205, which is less specific. The "209" product implies the labels are on the core benzothiadiazine ring.

Mechanistic Analysis: Matrix Effect Compensation

The primary reason for using a co-eluting SIL-IS is to correct for Matrix Effects (ME). In ESI, phospholipids and other plasma components compete for charge in the ionization source.

Ion Suppression Logic Diagram



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Figure 2: Mechanism of Matrix Effect Compensation. Because HCTZ-D2, 15N2 co-elutes perfectly with HCTZ, it experiences the exact same percentage of ion suppression from the matrix. Therefore, the ratio of Analyte/IS remains constant even if the absolute signal drops.

Troubleshooting & Quality Control

Deuterium Exchange (The "Back-Exchange" Risk)

Deuterium atoms placed on exchangeable positions (like -OH or -NH groups) can swap with Hydrogen atoms in the water-based mobile phase.

- Risk: If D exchange occurs, the IS mass shifts from 300 back to 299 or 298, causing signal loss in the IS channel and potential interference.
- Advantage of 15N: Nitrogen-15 is non-exchangeable.[5]

- Protocol Check: If using D₂, ¹⁵N₂, ensure the D labels are on the carbon backbone of the ring, not the sulfonamide nitrogen. If the D is on the nitrogen, keep autosampler temperature at 4°C and minimize time in aqueous solution.

Cross-Talk Verification

Run a "Blank + IS" sample and a "High Standard (ULOQ) without IS" sample.

- Blank + IS: Should show signal in IS channel, zero in Analyte channel.
- ULOQ (No IS): Should show signal in Analyte channel, zero in IS channel.
 - If ULOQ shows signal in IS channel: The mass shift (+4 Da) is insufficient, or the resolution is too low. The +4 Da shift of this specific isotope usually eliminates this issue compared to +2 Da isotopes.

References

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